

# Solubility of Barium chloride dihydrate in water and other solvents.

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<i>Compound of Interest</i>	
Compound Name:	Barium chloride dihydrate
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An in-depth technical guide on the solubility of **Barium Chloride Dihydrate** ( $\text{BaCl}_2 \cdot 2\text{H}_2\text{O}$ ) in water and other solvents, designed for researchers, scientists, and drug development professionals.

## Introduction

**Barium chloride dihydrate** ( $\text{BaCl}_2 \cdot 2\text{H}_2\text{O}$ ) is an inorganic salt that presents as a white crystalline solid.<sup>[1]</sup> It is one of the most common water-soluble salts of barium and is utilized in various industrial and laboratory applications.<sup>[2]</sup> Its solubility characteristics are crucial for its use in processes such as the purification of brine solutions, the manufacturing of pigments and other barium chemicals, and as a reagent in analytical chemistry, particularly for sulfate ion testing.<sup>[1][3]</sup> Understanding the solubility of **barium chloride dihydrate** in aqueous and non-aqueous systems is fundamental for its effective application, particularly in fields like drug development where excipient compatibility and formulation are critical. This guide provides a comprehensive overview of its solubility, detailed experimental protocols for solubility determination, and visual representations of experimental workflows.

## Quantitative Solubility Data

The solubility of **barium chloride dihydrate** is significantly influenced by the solvent and the temperature. The following tables summarize the quantitative solubility data in water and other common solvents.

## Table 1: Solubility of Barium Chloride Dihydrate in Water

Temperature (°C)	Solubility (g / 100 mL)
0	31.2[2][4]
20	35.8[2][4]
26	37.5[5]
100	59.4[2][4]

**Table 2: Solubility of Barium Chloride Dihydrate in Various Solvents**

Solvent	Solubility	Notes
Methanol	Soluble[2][6]	The monohydrate form can be obtained by shaking the dihydrate with methanol.[7][8]
Ethanol	Almost Insoluble[2][7]	
Acetone	Insoluble[2][6]	
Ethyl Acetate	Insoluble[2]	
Hydrochloric Acid	Slightly Soluble[2][6]	
Nitric Acid	Slightly Soluble[2][6]	

## Experimental Protocols for Solubility Determination

Accurate determination of solubility is essential for many research and development applications. Below are detailed methodologies for key experiments.

### Protocol 1: Isothermal Saturation Method for Solubility in Water

This method is used to determine the solubility of a substance at a constant temperature.

#### 1. Materials and Equipment:

- **Barium chloride dihydrate** (analytical grade)
- Distilled or deionized water
- Constant temperature water bath or incubator
- Erlenmeyer flasks with stoppers
- Analytical balance
- Calibrated thermometer
- Magnetic stirrer and stir bars
- Syringe filters (e.g., 0.45 µm)
- Pipettes and volumetric flasks
- Drying oven

## 2. Procedure:

- Preparation: Add an excess amount of **barium chloride dihydrate** to an Erlenmeyer flask containing a known volume of distilled water. This ensures that a saturated solution is formed.
- Equilibration: Place the flask in a constant temperature water bath set to the desired temperature (e.g., 20°C). Stir the mixture vigorously using a magnetic stirrer to facilitate the dissolution process and reach equilibrium. Allow the solution to equilibrate for a sufficient period (typically 24-48 hours) to ensure saturation.
- Sample Collection: Once equilibrium is reached, turn off the stirrer and allow the excess solid to settle. Carefully withdraw a known volume of the supernatant using a pipette, ensuring no solid particles are disturbed.
- Filtration: Immediately filter the collected sample using a syringe filter to remove any undissolved microcrystals.
- Analysis: Accurately weigh a clean, dry evaporating dish. Transfer the filtered saturated solution to the dish and reweigh to determine the mass of the solution.
- Evaporation: Place the evaporating dish in a drying oven at a temperature sufficient to evaporate the water without decomposing the salt (e.g., 110-120°C). Heat until a constant weight is achieved.[9]
- Calculation: The solubility is calculated as the mass of the dried barium chloride residue per mass or volume of the solvent.

## Protocol 2: Gravimetric Analysis of Solubility

This protocol provides a straightforward method for determining solubility by measuring the mass of solute dissolved in a known mass of solvent.

## 1. Materials and Equipment:

- Same as Protocol 1
- Porcelain dish or watch glass[10]

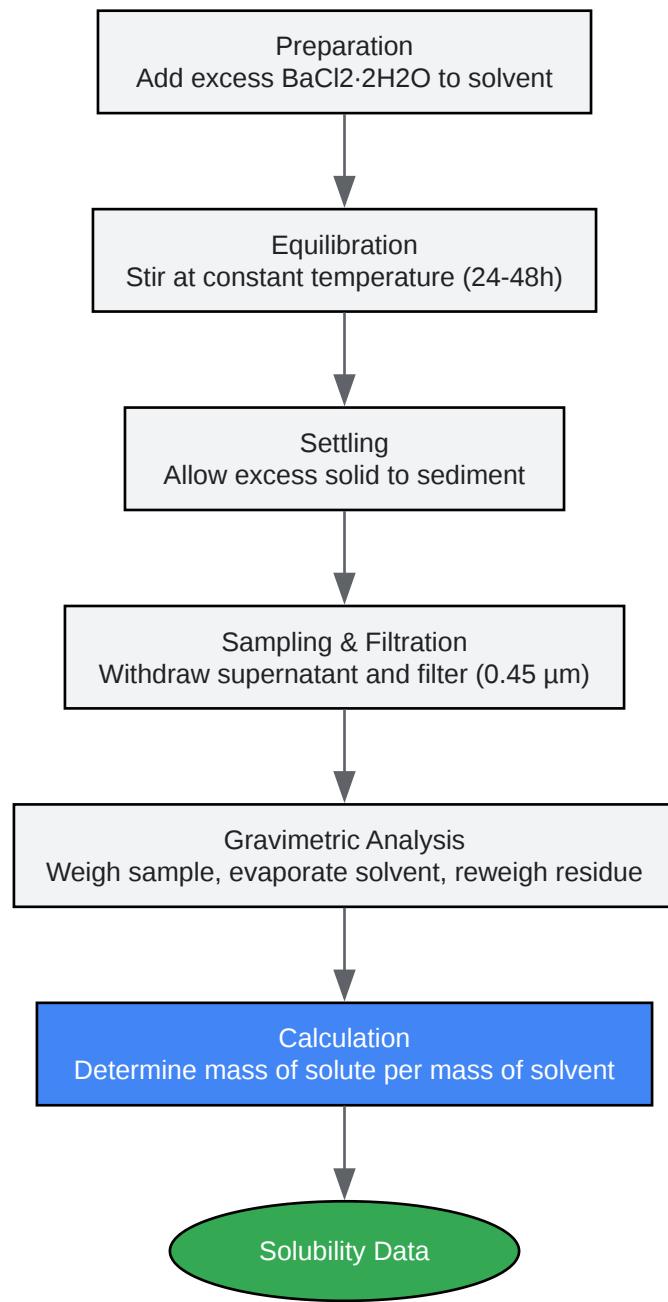
## 2. Procedure:

- Saturation: Prepare a saturated solution of **barium chloride dihydrate** at a specific temperature as described in Protocol 1 (steps 1 and 2).
- Sampling: After allowing the excess solid to settle, carefully decant a portion of the clear saturated solution into a pre-weighed porcelain dish.[10]
- Mass Determination: Weigh the dish containing the saturated solution to determine the total mass.
- Evaporation: Gently heat the dish to evaporate the water completely. A drying oven set above 100°C is suitable.[10]
- Final Weighing: After cooling to room temperature in a desiccator, weigh the dish with the dry **barium chloride dihydrate** residue.
- Calculation:
  - Mass of solvent = (Mass of dish + solution) - (Mass of dish + dry salt)
  - Mass of dissolved salt = (Mass of dish + dry salt) - Mass of dish
  - Solubility ( g/100 g solvent) = (Mass of dissolved salt / Mass of solvent) \* 100

## Visualizations

## Experimental Workflow for Solubility Determination

The following diagram illustrates the general workflow for determining the solubility of an inorganic salt like **barium chloride dihydrate**.

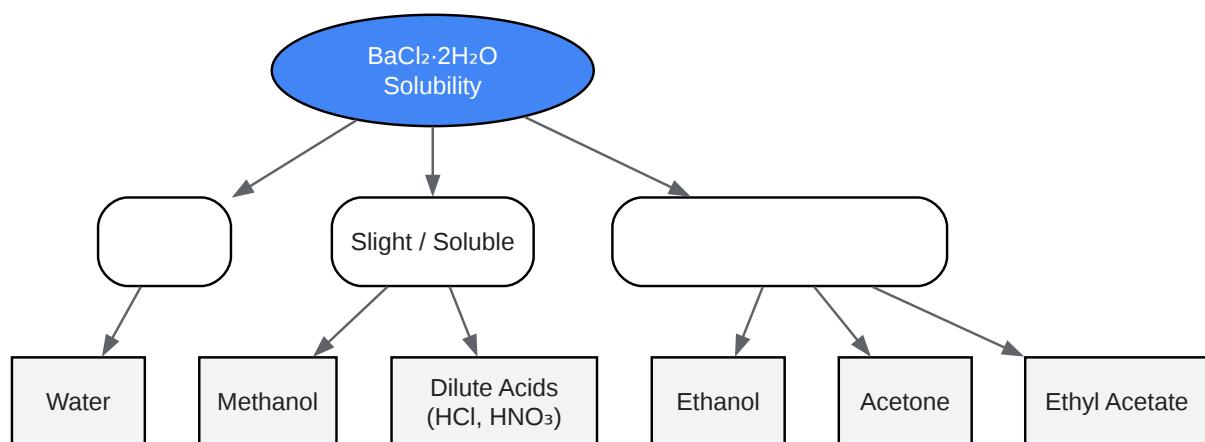


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Caption: Experimental workflow for determining solubility.

## Logical Relationships of Solubility

This diagram provides a conceptual overview of the relative solubility of **barium chloride dihydrate** in different common solvents.

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Caption: Relative solubility of  $\text{BaCl}_2 \cdot 2\text{H}_2\text{O}$  in common solvents.

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